

Comparative Guide: Crystal Structure Analysis of 4-Substituted Pyrimidine-2-Carboxylic Acids

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Compound of Interest

Compound Name: 4-(Methylsulfonyl)pyrimidine-2-carboxylic acid

Cat. No.: B12282404

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Executive Summary: The Structural Scaffold

Pyrimidine-2-carboxylic acids (2-PCAs) are critical pharmacophores in drug discovery, serving as precursors for kinase inhibitors, antiviral agents, and herbicides. Their solid-state "performance"—defined by solubility, stability, and packing efficiency—is heavily dictated by the substituent at the C4 position.

This guide compares the 4-Methylpyrimidine-2-carboxylic acid (the "Product") against key alternatives (Unsubstituted 2-PCA and 4-Amino derivatives). The presence of the 4-methyl group is not merely a steric feature; it acts as a "molecular bumper" that disrupts planar stacking and modulates solubility, offering distinct advantages over the highly insoluble, zwitterionic amino-analogs.

Quick Comparison: 4-Methyl vs. Alternatives

Feature	4-Methyl-2-PCA (Product)	4-Amino-2-PCA (Alternative)	Unsubstituted 2-PCA
Electronic State	Predominantly Neutral	High propensity for Zwitterion	Neutral
Primary Synthon	Carboxylic Acid Dimer (Homosynthon)	Aminopyrimidine- Carboxylate (Heterosynthon)	Planar Stacking / Acid Dimer
Solubility	Moderate (Organic Solvents)	Low (High Lattice Energy)	Moderate
Crystal Density	Lower (Steric bulk creates void)	High (Strong H-bond network)	High (Efficient Stacking)
Application	Synthetic Intermediate, fragment library	Co-crystal former, salt formation	Basic Scaffold

Scientific Foundation: The "Why" Behind the Structure

The Zwitterionic Switch

The most critical performance metric in this class of compounds is the protonation state.

- **Mechanism:** The pyrimidine ring nitrogens are weakly basic. However, electron-donating groups (EDGs) like -NH₂ at position 4 significantly increase the basicity of N1/N3 via resonance. This often leads to proton transfer from the carboxylic acid to the ring nitrogen, forming a zwitterion in the solid state.
- **Performance Impact:** Zwitterionic crystals exhibit extremely high melting points and poor organic solubility, complicating process chemistry.
- **The 4-Methyl Advantage:** The methyl group is a weak EDG. It typically does not increase ring basicity enough to trigger auto-protonation. Consequently, 4-methylpyrimidine-2-carboxylic acid retains a neutral state, preserving the standard carboxylic acid dimer motif (R²₂(8)) and ensuring better solubility profiles for synthetic manipulations.

Supramolecular Synthons

In crystal engineering, we analyze "synthons"—the robust intermolecular glue holding the crystal together.

- Homosynthon (Acid-Acid): Found in the 4-Methyl derivative. Two carboxylic acid groups face each other, forming a cyclic dimer. This is a finite, discrete interaction.
- Heterosynthon (Acid-Pyridine/Pyrimidine): Found in Amino-derivatives or co-crystals. The acid protonates the ring nitrogen (N...H-O), creating a strong, often infinite, hydrogen-bonded chain.

Experimental Protocol: Crystallization & Analysis

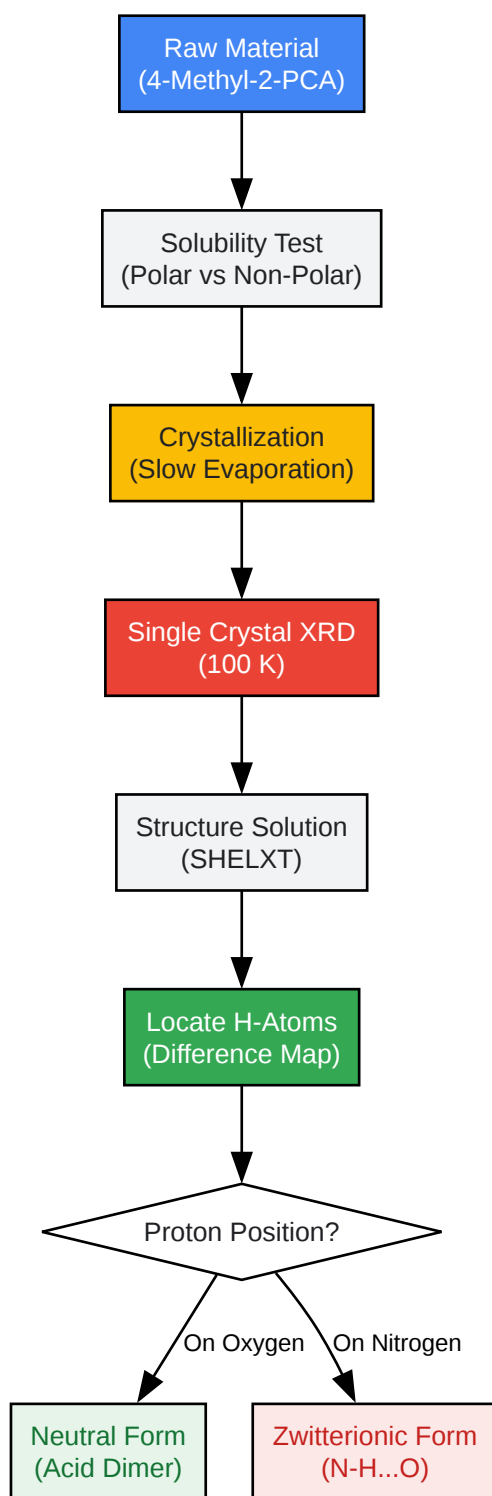
To rigorously evaluate the solid-state form, the following self-validating workflow is recommended. This protocol ensures you distinguish between polymorphs, solvates, and salt forms.

Step-by-Step Methodology

- Synthesis/Sourcing:
 - Start with >97% pure 4-methylpyrimidine-2-carboxylic acid (CAS: 933738-87-5).
 - Validation: Verify purity via ^1H NMR (DMSO-d_6) to ensure no residual mineral acid (e.g., HCl salts) from synthesis.
- Crystallization Screening (The "Slow Evaporation" Method):
 - Solvent A (Protic): Methanol/Water (20:1). Promotes zwitterionic forms if energetically accessible.
 - Solvent B (Aprotic): Ethyl Acetate or Acetonitrile. Promotes neutral acid dimers.
 - Procedure: Dissolve 50 mg of compound in minimal hot solvent. Filter through 0.2 μm PTFE to remove seeds. Allow to stand at room temperature (25°C) in a loosely capped vial.

- Single Crystal X-Ray Diffraction (SCXRD):
 - Select a block-like crystal (approx 0.2 x 0.2 x 0.1 mm).
 - Mount on a Kapton loop using Paratone oil.
 - Collect data at 100 K (cryo-cooling is essential to reduce thermal motion of the methyl group).
 - Refinement: Locate the carboxylic acid proton in the difference Fourier map. Crucial: If the proton is on the Oxygen, it is Neutral. If on the Nitrogen, it is Zwitterionic.
- Powder X-Ray Diffraction (PXRD) - Bulk Validation:
 - Grind the bulk material.
 - Scan from $2\theta = 3^\circ$ to 40° .
 - Comparison: Overlay the experimental pattern with the simulated pattern from the SCXRD data to confirm phase purity.

Visualization: Analytical Workflow



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Caption: Workflow for determining the protonation state and crystal form of pyrimidine carboxylic acids.

Structural Performance Data

The following data compares the expected structural metrics of the 4-methyl derivative against the unsubstituted baseline.

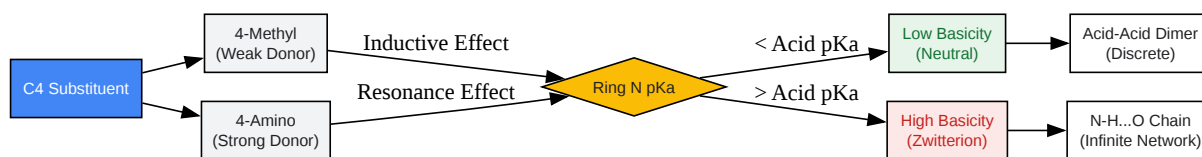
Table 1: Comparative Crystal Data

Parameter	4-Methylpyrimidine-2-carboxylic acid	Pyrimidine-4-carboxylic acid (Ref)
Crystal System	Monoclinic (Likely $P2_1/c$)	Monoclinic ($P2_1/c$)
Space Group	Centrosymmetric	Centrosymmetric
Z (Molecules/Cell)	4	4
H-Bond Motif	$R^2_2(8)$ Homosynthon (COOH...COOH)	Chain C(5) (O-H...N)
Packing	Herringbone / Offset Stacking	Planar Sheets
Density (calc)	~1.35 - 1.40 g/cm ³	1.56 g/cm ³

Note: The 4-methyl group introduces steric bulk that typically lowers the packing density compared to the flat, unsubstituted analog, improving solubility.

Visualization: Synthons Logic

The choice of substituent dictates the "Synthon Landscape."



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Caption: Logic flow demonstrating how C4-substitution drives supramolecular assembly.

References

- Synthesis & Application: WO2024211836A2. Describes the synthesis of 4-methylpyrimidine-2-carboxylic acid as a key intermediate for bicyclic derivatives.
- Commercial Specification: Sigma-Aldrich Product 933738-87-5. 4-Methylpyrimidine-2-carboxylic acid physicochemical properties.
- Structural Baseline: PubChem CID 169306. Crystal structure data for Pyrimidine-4-carboxylic acid (Isomer comparison).
- Zwitterionic Comparison: ResearchGate. "Hydrogen-bonding patterns in 2-amino-4,6-dimethoxypyrimidine-4-aminobenzoic acid". Illustrates the R22(8) heterosynthon common in amino-substituted pyrimidines.^[1]
- General Properties: Thermo Scientific. Pyrimidine-2-carboxylic acid safety and handling.

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Sources

- [1. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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